

optimizing ARP 100 concentration for invasion assay

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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ARP 100: Basic Chemical & Biological Profile

The table below summarizes the core characteristics of ARP 100 as a selective MMP-2 inhibitor.

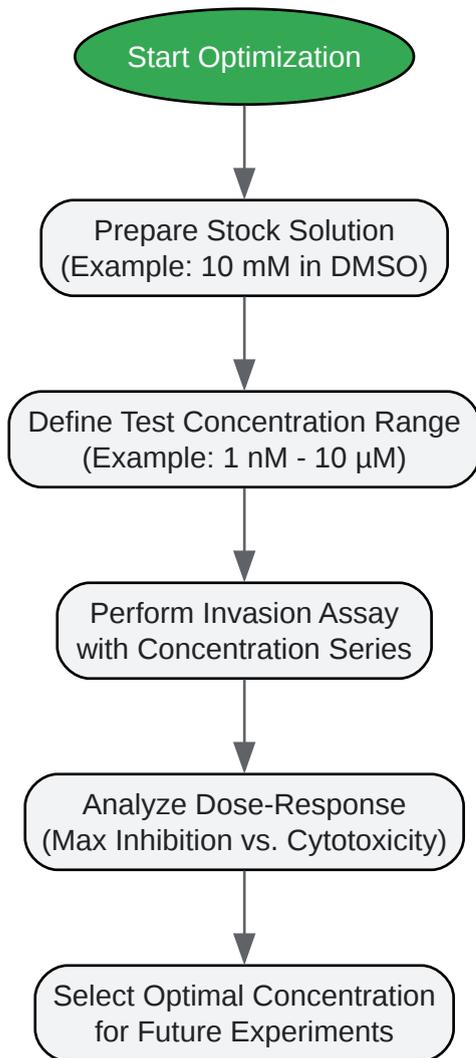
Property	Description
Primary Target & Action	Selective inhibitor of Matrix Metalloproteinase-2 (MMP-2) [1] [2] [3]
IC50 (MMP-2)	12 nM [1] [2] [3]
Selectivity Profile	MMP-9 (0.2 μ M), MMP-3 (4.5 μ M), MMP-1 & MMP-7 (>50 μ M) [2] [3]
Reported Anti-Invasive Effect	Shows anti-invasive properties in HT1080 fibrosarcoma and other cell lines [1] [2]
Molecular Weight	364.42 g/mol [1] [2] [3]
CAS Number	704888-90-4 [1] [2] [3]

Key Experimental Considerations

- **Solubility and Storage:** ARP 100 is soluble in DMSO at least to 100 mg/mL (274.41 mM). For stock solutions, it is recommended to store the compound at -20°C for short-term use (about one month) or -80°C for longer-term storage (up to six months), and avoid repeated freeze-thaw cycles [3].
- **Lack of Standard Functional Concentration:** The search results do not provide a universally recommended concentration for invasion assays. The biochemical IC50 (12 nM) is a starting point, but effective concentration in a complex 3D cell culture environment can be much higher. One study used 50 nM to show a "significant reduction" in invasive structures, which provides a good reference [1].

A Workflow for Optimizing ARP 100 Concentration

Since a standard concentration is not available, you will need to perform an optimization experiment. The following diagram outlines a logical, step-wise strategy to determine the best concentration for your specific assay conditions.



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Guide to the Core Invasion Assay Protocol

The optimization workflow requires a robust and consistent invasion assay. The protocol below, based on the standard Matrigel-coated transwell (Boyden chamber) method, provides a foundation for your tests [4].

• Step 1: Coating the Insert

- Thaw Matrigel on ice overnight.
- Dilute Matrigel in cold serum-free medium to the desired concentration (vendor recommendations vary).
- Add 100 μ L of the diluted Matrigel to the top of the transwell insert membrane.
- Incubate the plate at 37°C for at least 2 hours to allow the Matrigel to gel.

- **Step 2: Cell Preparation and Seeding**

- Harvest and count your cells (e.g., MDA-MB-453, MCF7).
- Resuspend cells in serum-free medium at 1×10^5 cells/mL.
- After hydrating the Matrigel with warm serum-free medium, add 100 μ L of cell suspension (containing 1×10^5 cells) to the top of the Matrigel-coated insert.
- Add 500 μ L of complete medium with serum (a chemoattractant) to the lower chamber.

- **Step 3: Treatment and Incubation**

- Add your pre-defined range of ARP 100 concentrations (from the optimization workflow) to both the upper (cell suspension) and lower chambers. **Include a vehicle control (e.g., 0.1% DMSO).**
- Incubate the assay for 12-48 hours at 37°C in a 5% CO₂ incubator. The duration depends on the invasiveness of your cell line.

- **Step 4: Staining, Counting, and Analysis**

- After incubation, use a cotton swab to gently remove non-invaded cells from the top of the Matrigel layer.
- Fix the invaded cells on the lower surface of the membrane with 4% paraformaldehyde for 15 minutes.
- Stain the cells with 0.1% crystal violet for 20-30 minutes.
- Wash gently with water and let the membrane air dry.
- Count the number of invaded cells in five random microscopic fields per insert. Perform all assays in triplicate for statistical power [4].

Frequently Asked Questions

- **Q: Why might a high concentration of ARP 100 be needed in my invasion assay even though the IC₅₀ is 12 nM?**
 - **A:** The IC₅₀ of 12 nM is measured in a purified enzymatic system. In a 3D cell-based assay, factors like cell permeability, compound stability, and the complex cellular microenvironment can reduce effective concentration. Furthermore, invasion is a multi-step process; inhibiting MMP-2 alone may not be sufficient to completely block invasion if other proteases are involved.
- **Q: How can I control for cytotoxicity when optimizing the concentration?**

- **A:** It is critical to run a parallel cell viability assay (e.g., MTT, MTS, or Live/Dead assay) under the same conditions and duration as your invasion assay. The optimal concentration for invasion inhibition should have minimal effect on cell viability.
- **Q: Are there alternative invasion assays I can use?**
 - **A:** Yes. The **Spherical Invasion Assay (SIA)** is a more physiologically relevant 3D model. In this assay, cells are embedded in a primary Matrigel layer, and their invasion into a secondary, cell-free Matrigel layer is measured. This assay is particularly good for testing the effects of drugs like ARP 100 and can be used to validate findings from the Boyden chamber assay [5].

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References

1. APExBIO - ARP 100|Selective MMP-2 inhibitor|CAS# 704888-90-4 [apexbt.com]
2. ARP 100 | CAS 704888-90-4 | SCBT - Santa Cruz Biotechnology [scbt.com]
3. ARP-100 | MMP-2 Inhibitor | MedChemExpress [medchemexpress.com]
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